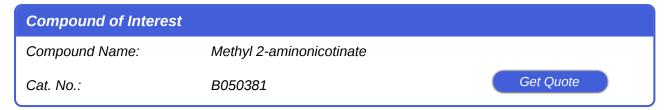


## An In-Depth Technical Guide to Methyl 2-Aminonicotinate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 2-aminonicotinate**, a pivotal building block in the synthesis of novel therapeutic agents. This document outlines its chemical properties, detailed experimental protocols for its synthesis, and its applications in medicinal chemistry.

## **Core Molecular and Physical Properties**

**Methyl 2-aminonicotinate** is a derivative of nicotinic acid, a form of vitamin B3. Its structure, featuring both an amino group and a methyl ester on a pyridine ring, makes it a versatile intermediate for a wide range of chemical modifications.[1] This bifunctionality is crucial for its role in the development of complex molecules with specific biological activities.

Table 1: Physicochemical Properties of **Methyl 2-Aminonicotinate**[1]



Property	Value
Molecular Weight	152.15 g/mol
Molecular Formula	C7H8N2O2
CAS Number	14667-47-1
Melting Point	82-86 °C
Boiling Point	251.3 ± 20.0 °C at 760 mmHg
Density	1.238 ± 0.06 g/cm <sup>3</sup>
Appearance	Off-white to white powder/crystal
Solubility	Soluble in Methanol

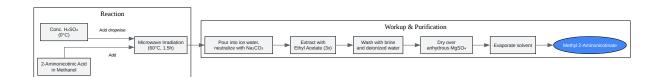
## **Synthesis of Methyl 2-Aminonicotinate**

The primary route for the synthesis of **methyl 2-aminonicotinate** is through the esterification of 2-aminonicotinic acid. Below are two detailed experimental protocols for this conversion.

# **Experimental Protocol 1: Microwave-Assisted Esterification**

This method utilizes microwave irradiation to accelerate the esterification reaction.

Workflow Diagram: Microwave-Assisted Synthesis





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### References

- 1. Methyl 2-aminonicotinate CAS#: 14667-47-1 [amp.chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Methyl 2-Aminonicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050381#methyl-2-aminonicotinate-molecular-weight]

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